

Toxicological studies of "Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-"

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Compound of Interest

Compound Name: Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-

Cat. No.: B075804

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Toxicological Profile of Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for the chemical compound **Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-**, also known as diethylene glycol mono(2-ethylhexyl) ether (CAS No. 18990-84-6). The information presented herein is intended to support safety assessments and guide further research in the fields of toxicology and drug development.

Chemical and Physical Properties

Property	Value
IUPAC Name	2-[2-(2-ethylhexoxy)ethoxy]ethanol
Synonyms	Diethylene glycol mono(2-ethylhexyl) ether, DGEHE
CAS Number	18990-84-6
Molecular Formula	C ₁₂ H ₂₆ O ₃
Molecular Weight	218.33 g/mol

Toxicological Data Summary

The following tables summarize the available quantitative toxicological data for **Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-**. It is important to note that some of the data are for the synonym diethylene glycol mono-2-ethylhexyl ether (DGEHE).

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	7.03 g/kg	[1]
LD50	Rabbit	Dermal	2.52 ml/kg	[1]

Skin and Eye Irritation

Endpoint	Species	Results	Reference
Skin Irritation	Rabbit	Trace Irritation	[1]
Eye Irritation	Rabbit	Severe Irritation	[1]

Sensitization and Genotoxicity

Specific sensitization and genotoxicity data for **Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-** are limited. However, information on related diethylene glycol ethers suggests a low potential for these effects. For instance, sensitization tests with diethylene glycol ethyl ether (DGEE), diethylene glycol butyl ether (DGBE), and their acetates in animals and humans were negative. In vitro and in vivo genotoxicity studies on DGEE, DGBE, and diethylene glycol hexyl ether (DGHE) were also negative.

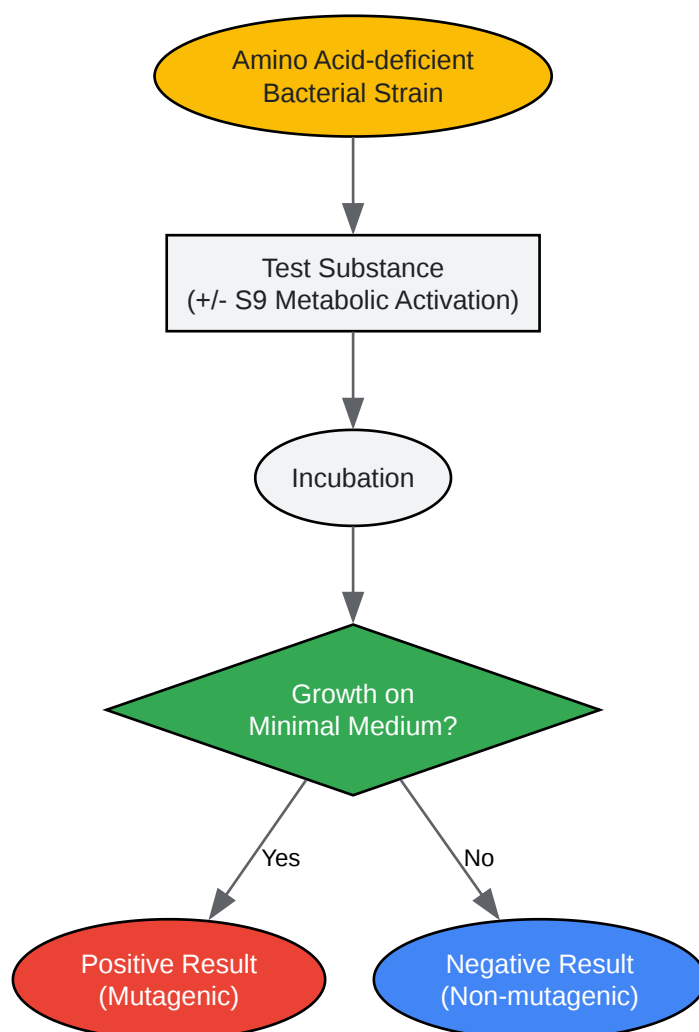
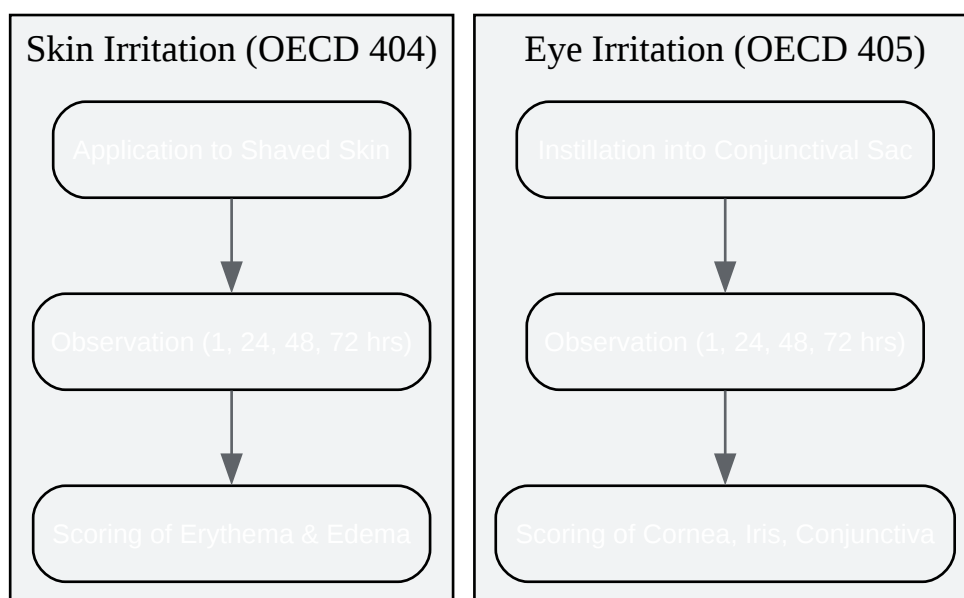
Experimental Protocols

Detailed experimental protocols for the cited studies on **Ethanol, 2-[2-[(2-ethylhexyl)oxy]ethoxy]-** are not publicly available. However, the methodologies likely followed standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general principles of these standard protocols.

Acute Oral Toxicity (based on OECD Guideline 401)

The acute oral toxicity is typically determined by administering the test substance in graduated doses to several groups of experimental animals, with one dose being used per group.

Observations of effects and mortality are made over a period of 14 days. The LD50 (the dose causing death in 50% of the treated animals) is then calculated.



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References

- 1. cymitquimica.com [cymitquimica.com]
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